

A Technical Guide to D-Allose-1-13C: Properties, Analysis, and Applications

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Compound of Interest

Compound Name: *D-Allose-13C-1*

Cat. No.: *B15615698*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, analytical methodologies, and biological significance of D-Allose-1-13C. This stable isotope-labeled rare sugar is a powerful tool for metabolic research, enabling precise tracing of its metabolic fate and its influence on cellular signaling pathways.

Core Physical and Chemical Properties

D-Allose-1-13C is an isotopologue of the rare monosaccharide D-Allose, where the carbon atom at the C-1 position is replaced with a 13C isotope. This labeling provides a distinct mass signature for tracking the molecule in biological systems.

Property	Value	Source
Molecular Formula	13CC5H12O6	[1]
Molecular Weight	181.15 g/mol	[2]
Monoisotopic Mass	181.06674293 Da	[2][3]
Appearance	White Crystalline Solid	[4][5]
Chemical Purity	≥98% (by 1H-NMR)	[6]
Isotopic Enrichment	99 atom % 13C	[5]
Solubility	Soluble in Water	[5]
Melting Point	128-130 °C	[5]
CAS Number	70849-28-4	[1][7]

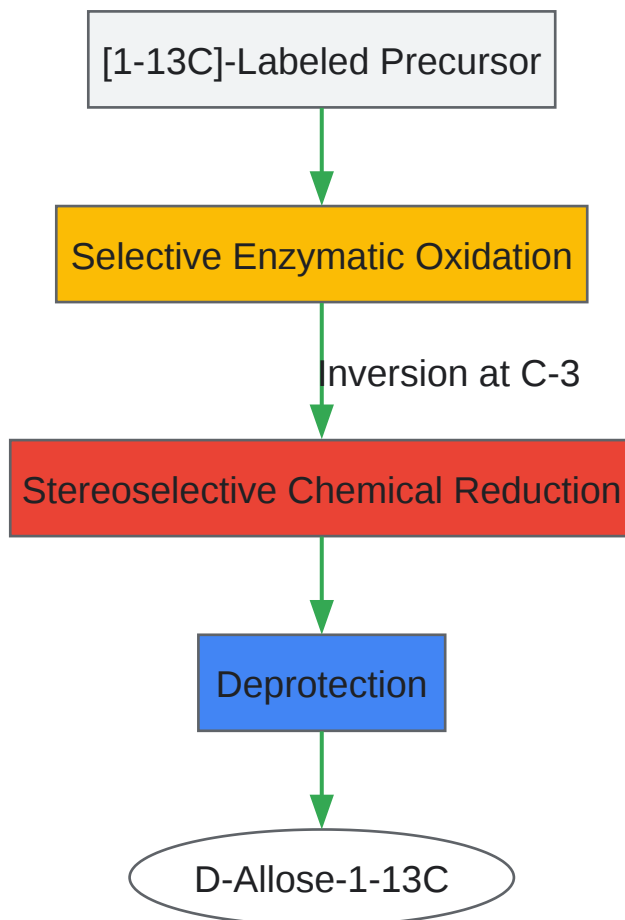
Synthesis of D-Allose-1-13C

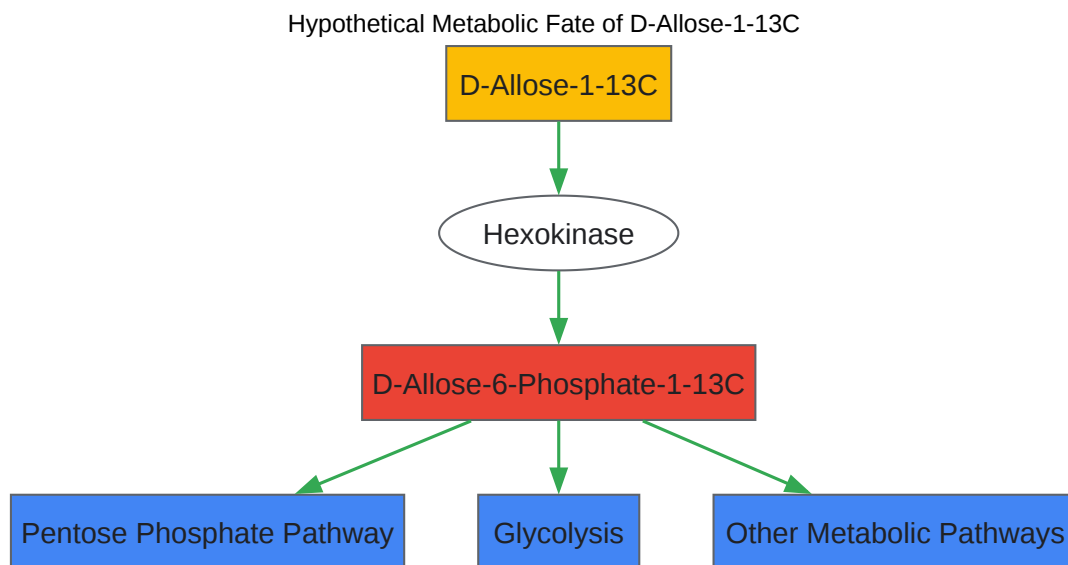
The introduction of a 13C isotope at a specific position is a key step in producing D-Allose-1-13C for research purposes. Chemo-enzymatic methods are often employed to achieve high yields and stereoselectivity.[3][8]

Chemo-enzymatic Synthesis Workflow

A common approach involves the use of a 13C-labeled starting material, followed by a series of enzymatic and chemical reactions to build the D-Allose backbone with the label at the C-1 position.[3]

Chemo-enzymatic Synthesis of D-Allose-1-13C





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References

- 1. D-Allose-13C | CymitQuimica [cymitquimica.com]
- 2. D-Allose-13C | C₆H₁₂O₆ | CID 101129027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. Sapphire North America [sapphire-usa.com]
- 5. synthothose.com [synthothose.com]

- [6. benchchem.com \[benchchem.com\]](#)
- [7. D-Allose-13C | CAS 70849-28-4 | LGC Standards \[lgcstandards.com\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
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